"structural comparison of delta-lactones from different natural sources"

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Compound of Interest

Compound Name:	*6-Deoxy-3-O-methyl-beta-allopyranosyl(1-4)-beta-cymaronic acid delta-lactone*
Cat. No.:	*B597157*

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A Comparative Guide to Delta-Lactones from Diverse Natural Sources

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of delta-lactones, a significant class of cyclic esters characterized by a six-membered ring, isolated from various natural origins. These compounds are of high interest in pharmacology and drug development due to their wide range of biological activities, including antimicrobial, cytotoxic, and anti-inflammatory properties. This document summarizes their structural diversity, compares their biological efficacy using quantitative data, and provides detailed experimental protocols for their study.

Structural and Physicochemical Properties

Delta-lactones are derived from the intramolecular esterification of 5-hydroxycarboxylic acids. Their structural diversity arises from variations in stereochemistry and the nature of substituents on the lactone ring. Spectroscopic methods are crucial for their characterization.

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For instance, the carbonyl group (C=O) of a δ-lactone typically shows an IR absorption band in the range of 1735–1750 cm^{-1}, which helps distinguish them from γ-lactones (1760–1780 cm^{-1}). Techniques like NMR spectroscopy and X-ray crystallography are indispensable for determining their precise three-dimensional structure and conformation, which can range from boat to twist-boat forms depending on the molecular environment.

Table 1: Physicochemical Properties of Representative Delta-Lactones

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Compound Name	Natural Source(s)	Molecular Formula	Key Spectroscopic Data	Reference(s)
Glucono-δ-lactone (GDL)	Microbial fermentation, Plants	$C_6H_{10}O_6$	^1H NMR (H_2O): Shows characteristic shifts for a cyclic ester of D-gluconic acid. IR: C=O stretch ~1740 cm^{-1}.	
6-Phenyl-tetrahydropyran-2-one	Synthetic Analog (Represents natural core)	$C_{11}H_{12}O_2$	IR: C=O stretch ~1740 cm^{-1}. Structure confirmed by NMR and X-ray analysis.	
γ-Halo-δ-lactones	Synthetic derivatives of natural precursors	$C_{12}H_{12}Cl_2O_2$	^1H NMR ($CDCl_3$): H-6 proton at ~5.89 ppm (d, J=2.5 Hz); H-5 proton at ~4.46 ppm (t, J=2.5 Hz). X-ray: Confirms trans,trans stereochemistry with substituents in equatorial positions.	
Terpenoid δ-lactones (e.g., from Sinularia coral)	Marine Organisms (Soft Corals)	Varies (e.g., $C_{20}H_{28}O_4$ for Sinulariolide)	Contains α-methylene-lactone moiety. Structure	

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	elucidated via NMR and MS.

Comparative Biological Activity

Delta-lactones exhibit a remarkable spectrum of biological activities, which are often structure-dependent. For example, certain synthetic γ-halo-δ-lactones have demonstrated potent cytotoxic effects against human cancer cell lines. The presence and position of substituents, such as halogens or aryl groups, can significantly influence this activity.

Table 2: Comparative Biological Activity (IC_{50}/MIC) of Delta-Lactones

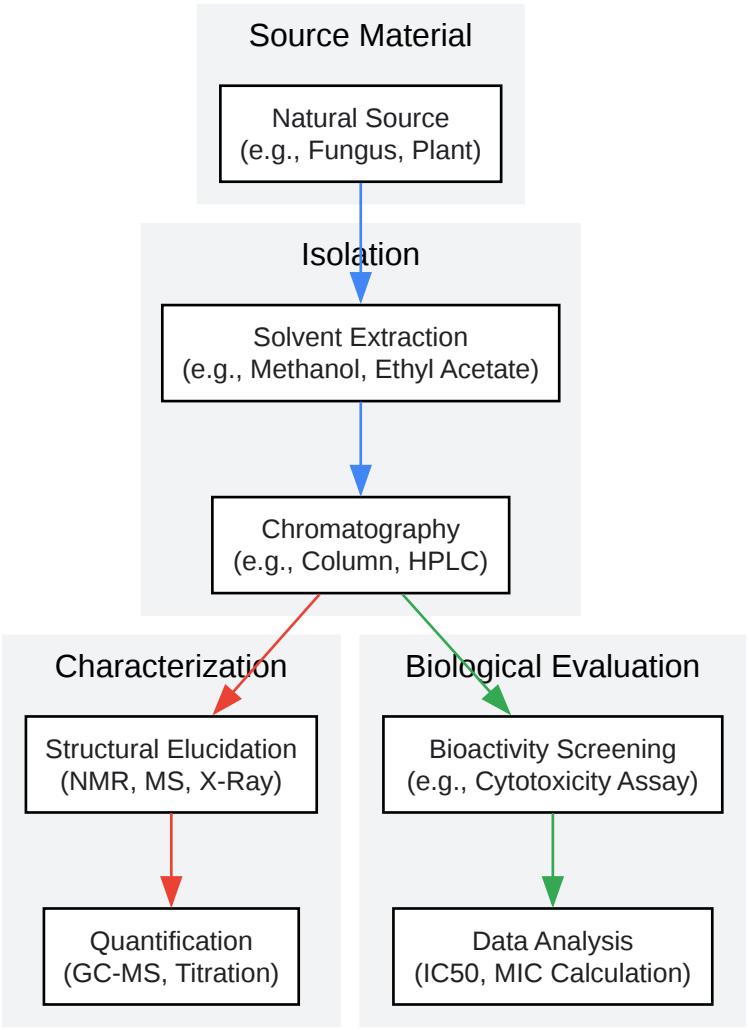
Compound Class	Natural Source/Origin	Biological Activity	Target Organism/Cell Line	Quantitative Data (IC_{50}/MIC)	Reference(s)
γ-Halo-δ-lactones	Synthetic (from natural substrates)	Cytotoxicity	Gastric Cancer (AGS cells)	IC_{50}: 0.6–4.4 µM	
Terpenoid δ-lactones (Flexibilide, Sinulariolide)	Marine (Soft Coral)	Antimicrobial	Bacillus subtilis, Staphylococcus aureus	MIC: 50–400 µg/mL	
Terpenoid δ-lactones (Sinulariolide)	Marine (Soft Coral)	Cytotoxicity	Human Lung Cancer (A-549)	IC_{50}: 3.0 µg/mL	
Coumarin-related δ-lactones	Plants / Synthetic	Antibacterial	Escherichia coli	MIC/MBC tests confirm activity depends on structure and LPS length.	

Experimental Protocols

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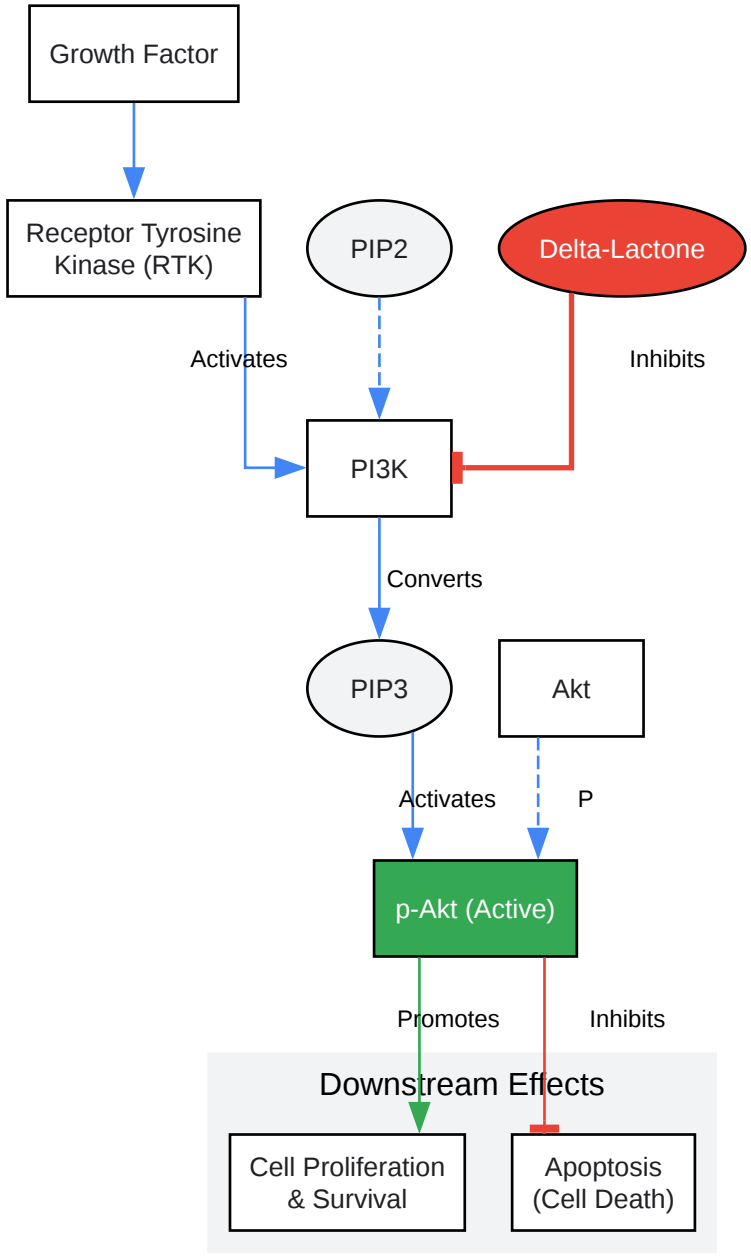
Standardized protocols are essential for the reproducible extraction, characterization, and evaluation of delta-lactones. Below are representative methodologies based on published literature.

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General Workflow for Delta-Lactone Analysis

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Hypothetical Signaling Pathway for Delta-Lactone Cytotoxicity

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